

KWCN-41: Application Notes and Protocols for Necroptosis Inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KWCN-41

Cat. No.: B15073391

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Introduction

KWCN-41 is a potent and selective small molecule inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a critical regulator of the necroptosis signaling pathway.^{[1][2][3][4][5][6]} Necroptosis is a form of programmed cell death that, unlike apoptosis, occurs independently of caspases and is implicated in various inflammatory diseases. **KWCN-41** specifically targets the kinase activity of RIPK1, thereby blocking the downstream signaling cascade that leads to necroptotic cell death. These application notes provide detailed protocols for utilizing **KWCN-41** to study and inhibit necroptosis in cell-based assays.

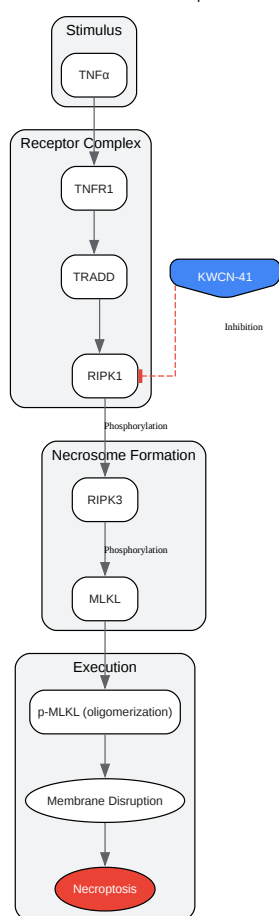
Product Information

Product Name	KWCN-41
CAS Number	2913223-17-1
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₂
Molecular Weight	307.35 g/mol
Purity	>99%
Appearance	Solid
Solubility	Soluble in DMSO

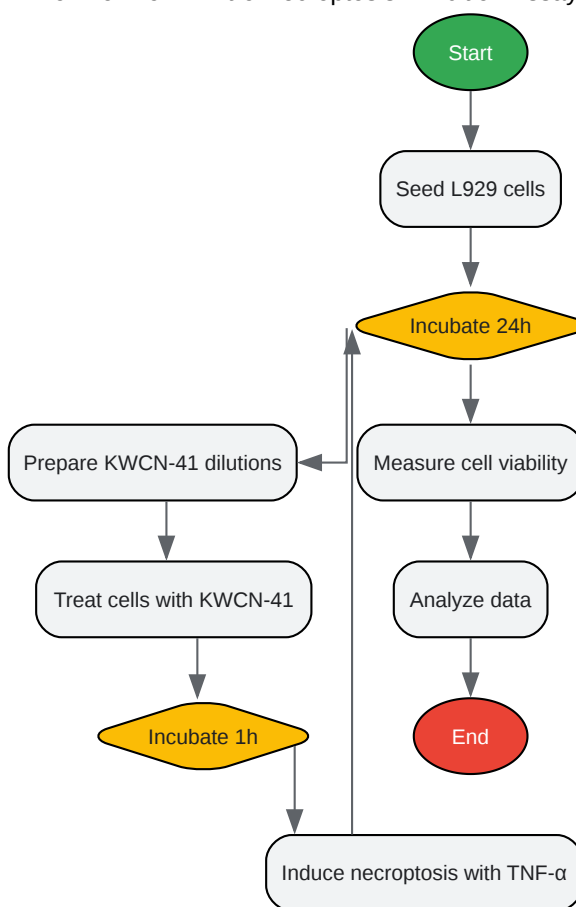
Mechanism of Action

KWCN-41 functions as an ATP-competitive inhibitor of RIPK1 kinase.[2] By binding to the ATP pocket of RIPK1, it prevents the autophosphorylation of RIPK1 and the subsequent recruitment and phosphorylation of RIPK3 and Mixed-Lineage Kinase Domain-Like (MLKL) pseudokinase. [2] Phosphorylated MLKL oligomerizes and translocates to the plasma membrane, leading to membrane rupture and cell death. **KWCN-41** effectively blocks these downstream events, thereby inhibiting necroptosis.[2]

KWCN-41 Inhibition of the Necroptosis Pathway



Workflow for In Vitro Necroptosis Inhibition Assay



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